

Comprehensive Safety and Handling Guide for 5-(4-Methoxyphenyl)-2-furoic acid

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Compound of Interest

Compound Name: 5-(4-Methoxyphenyl)-2-furoic acid

Cat. No.: B1300739

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **5-(4-Methoxyphenyl)-2-furoic acid**, ensuring the well-being of laboratory personnel and adherence to safety protocols. The following procedures are based on the known hazards associated with this chemical, including skin, eye, and respiratory irritation.

Hazard Identification and Personal Protective Equipment (PPE)

5-(4-Methoxyphenyl)-2-furoic acid is classified with the following GHS Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Chemical safety goggles compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [2]
Skin Protection	Gloves	Chemically resistant, impervious gloves (e.g., nitrile, neoprene) tested to EN ISO 374. [3]
Protective Clothing	A full protective suit or lab coat to prevent skin exposure. [3] [4]	
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded, if irritation is experienced, or if working in a poorly ventilated area. [5]

Operational Plan for Safe Handling

Adherence to a strict operational protocol is crucial to minimize exposure and prevent accidents.

1. Engineering Controls:

- Always handle **5-(4-Methoxyphenyl)-2-furoic acid** in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[5\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)[\[5\]](#)

2. Handling Procedures:

- Avoid all personal contact, including inhalation of dust.[6]
- Do not eat, drink, or smoke in the handling area.[6]
- Weigh and transfer the chemical in a manner that minimizes dust generation.[6][7]
- Keep the container tightly closed when not in use.[5][7]
- Wash hands thoroughly with soap and water after handling.[5][6]

3. Storage:

- Store in a cool, dry, and well-ventilated area in the original, tightly sealed container.[7]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5]

Spill and Emergency Procedures

1. Minor Spills:

- Clear the area of all personnel.
- Wearing appropriate PPE, carefully sweep or vacuum the spilled solid. Avoid generating dust.[6][7]
- Place the spilled material into a clean, dry, labeled, and sealable container for disposal.[6][7]
- Clean the spill area with a suitable solvent and then wash with soap and water.

2. First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice. [5]

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[5]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention if symptoms occur.[5][8]

Disposal Plan

Proper disposal of **5-(4-Methoxyphenyl)-2-furoic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

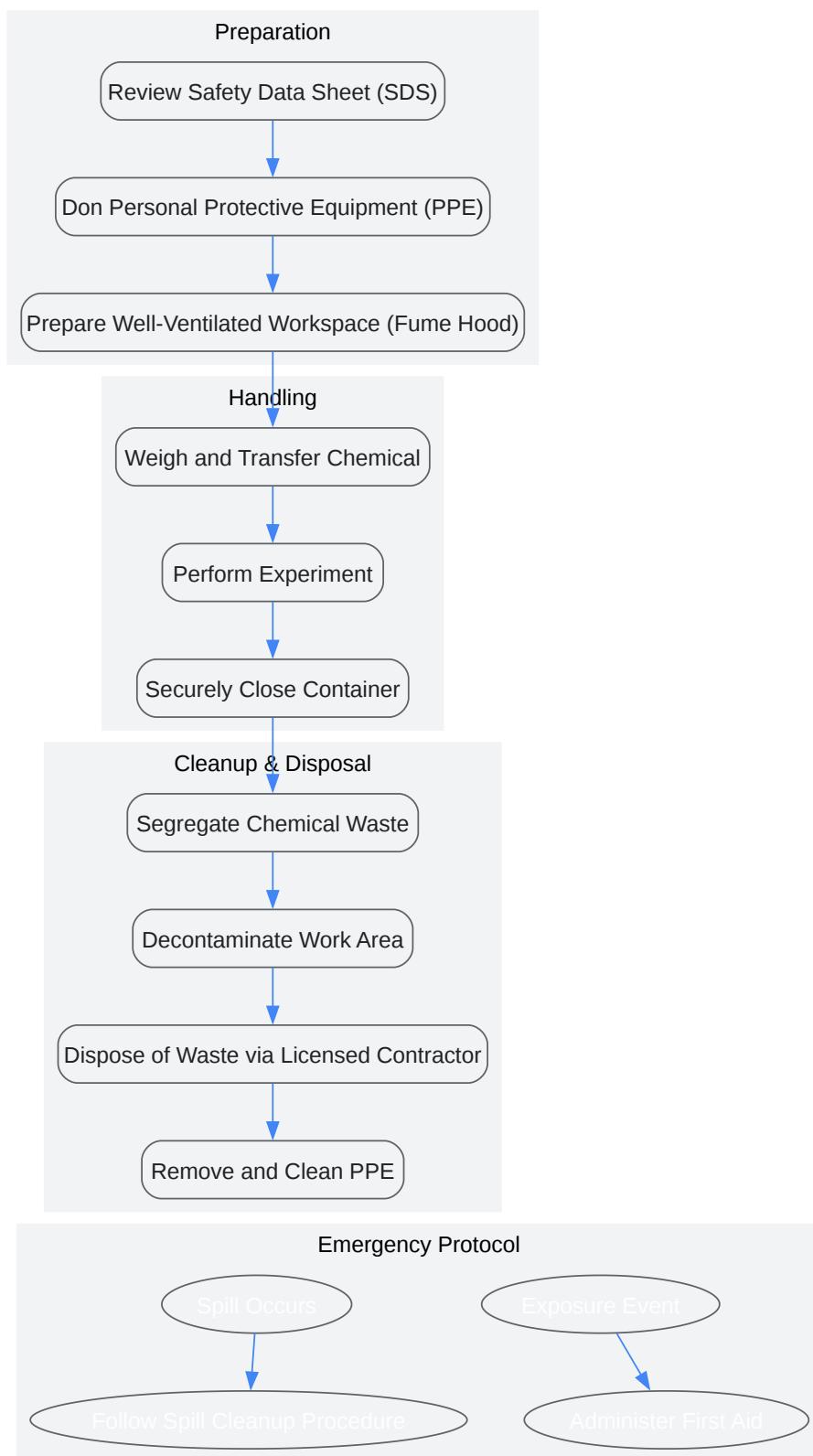
1. Waste Identification and Segregation:

- Collect all waste containing **5-(4-Methoxyphenyl)-2-furoic acid** in a dedicated, clearly labeled, and sealed container.
- The label should include the full chemical name and associated hazard symbols.
- Do not mix this waste with other waste streams.

2. Disposal Method:

- Dispose of the chemical waste through a licensed and approved waste disposal plant.[5][9]
- All disposal activities must be in accordance with local, state, and federal regulations.[6]
- Contaminated packaging should be disposed of as unused product.[4]

Safe Handling and Disposal Workflow

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Caption: Workflow for the safe handling and disposal of **5-(4-Methoxyphenyl)-2-furoic acid**.

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